

Essential Safety and Logistical Information for Handling Pigment Red 48:1

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Compound of Interest

Compound Name: Pigment Red 48:1

Cat. No.: B3357847

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For researchers, scientists, and drug development professionals, the safe handling and disposal of chemical reagents like **Pigment Red 48:1** are paramount for ensuring laboratory safety and environmental compliance. This guide provides essential, step-by-step procedures for the operational use and disposal of **Pigment Red 48:1**, a common monoazo lake pigment. Adherence to these guidelines will mitigate risks and ensure that waste is managed in accordance with regulatory standards.

Properties of Pigment Red 48:1

Property	Value
Appearance	Bright yellowish-red powder[1]
Chemical Formula	C ₁₈ H ₁₂ CaCl ₂ N ₂ O ₆ [1]
Molecular Weight	463.29 g/mol [1]
Solubility	Insoluble in water and most solvents[1]
Heat Resistance	Up to 180°C[1]

Toxicological Data

Test	Result	Species
Oral LD50	> 6400 mg/kg bw[2]	Rat (male/female)[2]
Inhalation LC50	> 4.76 mg/L air[2]	Rat (male/female)[2]
Dermal LD50	> 2500 mg/kg bw[2]	Rat (male/female)[2]

Operational Plan: Step-by-Step Handling Procedures

1. Engineering Controls:

- Always handle **Pigment Red 48:1** in a well-ventilated area.[3][4]
- For procedures that may generate dust, such as weighing or mixing, use a chemical fume hood or a glove box.[5]

2. Personal Protective Equipment (PPE):

- Eye Protection: Wear tightly fitting safety goggles with side-shields.[2][4]
- Hand Protection: Use chemical-resistant gloves, such as nitrile rubber.[4][6] Inspect gloves for any damage before use.[4]
- Respiratory Protection: In case of dust formation or if exposure limits are exceeded, use a NIOSH-approved full-face respirator.[2][4][6]
- Body Protection: Wear a lab coat or other suitable protective clothing.[3][4][6] For tasks with a higher risk of splashing or dust generation, consider fire/flame resistant and impervious clothing.[2][4]

3. Handling and Experimental Protocols:

- Weighing:
 - Perform weighing operations within a chemical fume hood or a ventilated enclosure to minimize dust inhalation.

- Use a dedicated, clean, and dry tool for scooping the pigment.[1]
- Carefully transfer the desired amount to a tared container.
- Clean any spills immediately by carefully sweeping or vacuuming to avoid dust generation.
[1]
- Mixing and Solution Preparation:
 - Add the pigment powder slowly to the solvent or medium to prevent clumping and minimize dust.
 - If mixing in an open container, do so within a fume hood.
 - Keep the container tightly closed when not in use.[1][3]
- General Hygiene:
 - Avoid contact with skin, eyes, and clothing.[3]
 - Wash hands thoroughly with soap and water after handling and before breaks.[3][7]
 - Do not eat, drink, or smoke in the laboratory area.[5][7]

Disposal Plan: Step-by-Step Waste Management

1. Waste Identification and Segregation:

- Identify all waste streams containing **Pigment Red 48:1**, including unused pigment, contaminated materials (e.g., gloves, wipes), and solutions.
- Segregate this waste from other chemical wastes unless permitted by your institution's hazardous waste management plan.[6]

2. Solid Waste Disposal:

- Collect unused or expired pigment and any contaminated solid materials (e.g., paper towels, gloves) in a designated, labeled, and sealed container.[4]

- The container should be suitable for chemical waste and kept closed when not in use.[4]
- Dispose of the collected waste through your institution's hazardous waste collection program.[8]

3. Liquid Waste Disposal:

- Collect any solutions containing **Pigment Red 48:1** in a separate, clearly labeled, and sealed waste container.
- Do not discharge solutions containing this pigment into drains or sewers.[3][4]
- Arrange for disposal through your institution's hazardous waste management service.

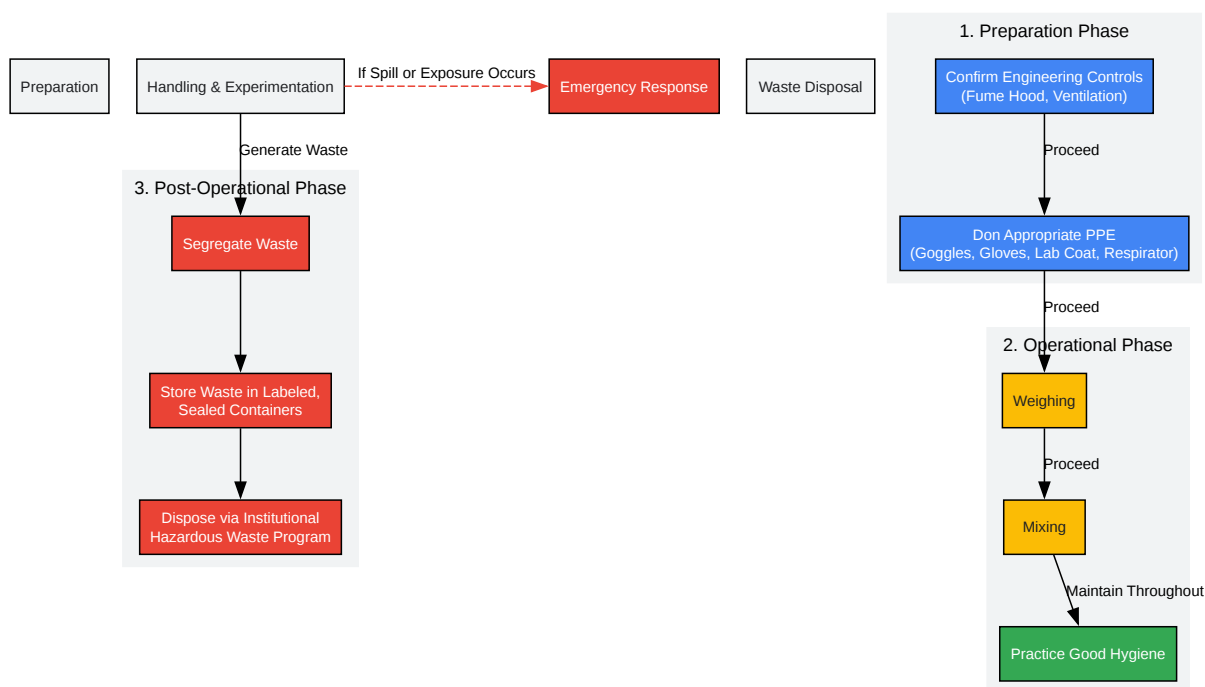
4. Spill and Leak Procedures:

- In case of a spill, carefully sweep or vacuum the spilled pigment to avoid dust generation.[1]
Do not use methods that will disperse the powder into the air.[5]
- Place the collected material and any contaminated cleaning supplies into a suitable container for disposal as hazardous waste.[3][8]
- For large spills, evacuate the area and contact your institution's safety office.[4]

Emergency Procedures

Situation	First Aid Measures
Inhalation	Move the affected person to fresh air. Seek medical attention if respiratory symptoms occur. [1]
Skin Contact	Wash skin thoroughly with soap and water. Remove contaminated clothing. Seek medical help if irritation persists.[1][3]
Eye Contact	Flush eyes with water for at least 15 minutes. Seek medical attention if irritation continues.[1] [3]
Ingestion	Rinse mouth thoroughly. Do NOT induce vomiting. Seek medical advice.[1][3]

Workflow for Safe Handling of Pigment Red 48:1



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